

Application Note: Solid-Phase Extraction of Terbufos from Water Samples

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Compound of Interest

Compound Name: Terbufos

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This document provides a detailed application note and protocol for the solid-phase extraction (SPE) of the organophosphorus pesticide **Terbufos** from water samples. The methodologies outlined are based on established scientific literature and are intended for use in environmental monitoring and food safety analysis.

Introduction

Terbufos is a systemic and soil organophosphorus insecticide and nematicide. Due to its potential toxicity and the possibility of water source contamination through agricultural runoff, sensitive and efficient analytical methods are required for its detection at trace levels. Solid-phase extraction (SPE) is a widely used sample preparation technique that offers high recovery and concentration of analytes from complex matrices like water, while minimizing solvent consumption compared to traditional liquid-liquid extraction.^{[1][2]} This application note details a robust SPE protocol for the extraction of **Terbufos** from water samples, followed by gas chromatography-mass spectrometry (GC-MS) analysis.

Experimental Protocols

This section details a representative SPE protocol for the extraction of **Terbufos** from water samples using a polymeric SPE cartridge, such as Oasis HLB or similar. Polymeric sorbents are often favored for their high surface area and ability to retain a broad range of compounds.^[3]

Materials and Reagents

- SPE Cartridges: Oasis HLB (60 mg, 3 mL) or equivalent polymeric sorbent.
- Reagents:
 - Methanol (HPLC grade)
 - Ethyl acetate (HPLC grade)
 - Dichloromethane (HPLC grade)
 - Reagent water (HPLC grade)
 - Nitrogen gas (high purity)
 - **Terbufos** analytical standard
 - Sodium chloride (analytical grade)

Sample Preparation

- Collect water samples in clean, amber glass bottles.
- If the sample contains suspended solids, centrifuge or filter it through a 0.45 µm glass fiber filter.[\[1\]](#)
- For every 500 mL of water sample, add 5 g of NaCl to increase the ionic strength, which can enhance the retention of analytes on the SPE sorbent.[\[4\]](#)

Solid-Phase Extraction (SPE) Procedure

The following steps outline the manual SPE process. Automated SPE systems can also be utilized and programmed with the same solvent volumes and flow rates.

- Cartridge Conditioning:
 - Pass 5 mL of ethyl acetate through the SPE cartridge.

- Follow with 5 mL of methanol.
- Finally, equilibrate the cartridge by passing 5 mL of reagent water. Ensure the sorbent bed does not go dry during conditioning.
- Sample Loading:
 - Load the pre-treated 500 mL water sample onto the conditioned SPE cartridge at a flow rate of 5-10 mL/min.
- Washing:
 - After loading the entire sample, wash the cartridge with 5 mL of reagent water to remove any co-adsorbed impurities.
 - Dry the cartridge thoroughly by passing a stream of nitrogen gas for 10-20 minutes.
- Elution:
 - Elute the retained **Terbufos** from the cartridge with two aliquots of 4 mL of a mixture of ethyl acetate and dichloromethane.
 - Collect the eluate in a clean collection tube.

Eluate Concentration

- Concentrate the collected eluate to a final volume of 1 mL under a gentle stream of nitrogen gas in a water bath set at 40°C.
- The concentrated extract is now ready for GC-MS analysis.

Quantitative Data

The following tables summarize the performance data for the SPE of **Terbufos** from water samples using different sorbents. The data has been compiled from various studies to provide a comparative overview.

Table 1: Recovery of **Terbufos** using Different SPE Sorbents

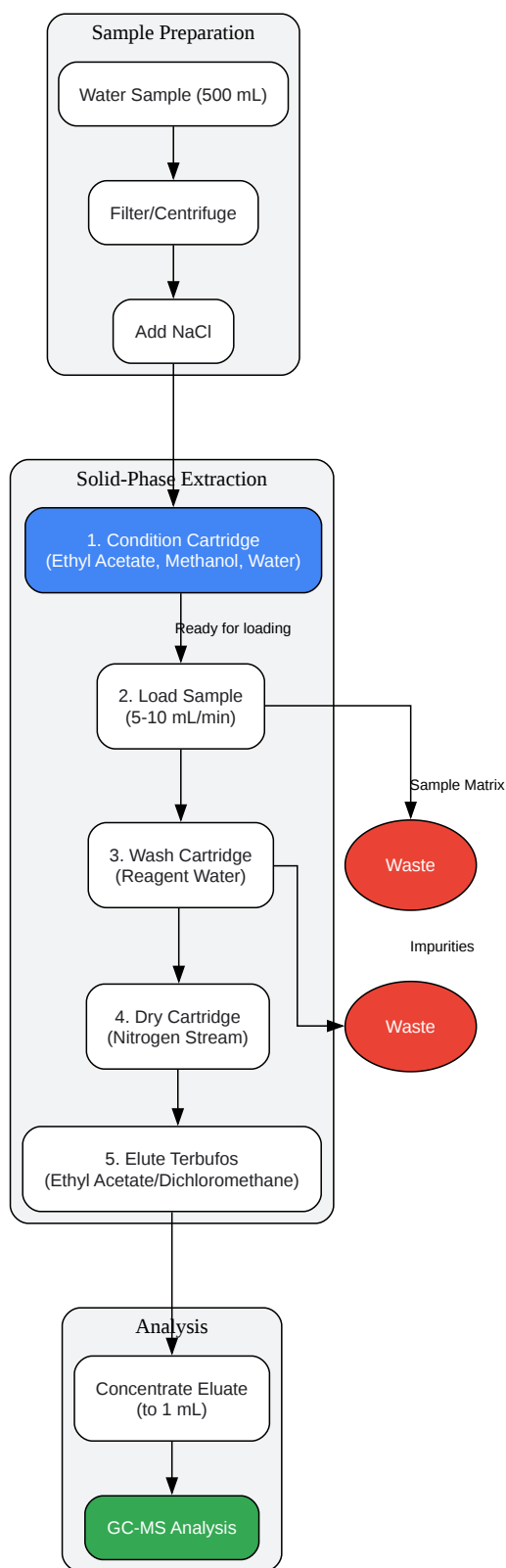
SPE Sorbent	Spiked Concentration	Recovery (%)	Reference
Oasis HLB	100 ng/L	>68%	[2]
C18	100 ng/L	>65%	[2]
Polymeric	0.2 µg/L	83-100%	[4]

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for **Terbufos** in Water

Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Online SPE-LC/MS/MS	0.5 µg/L	0.5 µg/L	[5]
SPE-GC-MS	-	2-20 ng/L	[2]
Automated SPE-GC-NPD	0.02-0.1 µg/L	-	[4]

Visualization of the SPE Workflow

The following diagram illustrates the key steps in the solid-phase extraction of **Terbufos** from a water sample.



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Caption: Workflow for Solid-Phase Extraction of **Terbufos**.

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